

Preparation of BWA-522 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BWA-522
Cat. No.: B10861391

[Get Quote](#)

Introduction

BWA-522 is a novel, orally bioavailable Proteolysis Targeting Chimera (PROTAC) that selectively targets the N-terminal domain (NTD) of the androgen receptor (AR).^{[1][2][3][4]} As a PROTAC, **BWA-522** facilitates the ubiquitination and subsequent proteasomal degradation of its target protein. Specifically, it has been shown to effectively induce the degradation of both full-length androgen receptor (AR-FL) and its splice variants, such as AR-V7, which are often implicated in the development of resistance to conventional anti-androgen therapies in prostate cancer.^{[1][2][3][4]} The degradation of these AR species by **BWA-522** leads to the suppression of downstream AR signaling, induction of apoptosis in prostate cancer cells, and inhibition of tumor growth.^{[1][2][3]} This application note provides a detailed protocol for the preparation of a **BWA-522** stock solution in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Data Presentation

A summary of the key quantitative data for **BWA-522** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₄₃ H ₅₁ ClN ₄ O ₇	[5]
Molecular Weight	771.34 g/mol	[5]
Solubility in DMSO	90 mg/mL (116.68 mM)	[5]
Recommended Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][5]
In Vitro Activity (IC ₅₀)	LNCaP cells: 1.07 µM; VCaP cells: 5.59 µM	[6]
Degradation Activity (DC ₅₀ in VCaP cells)	AR-FL: 0.73 µM; AR-V7: 0.67 µM	[6]

Experimental Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **BWA-522** in DMSO.

Materials:

- **BWA-522** powder (Cat. No.: HY-149433 or equivalent)[5]
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Water bath sonicator
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-dissolution Preparation:

- Allow the **BWA-522** powder vial and the DMSO to equilibrate to room temperature for at least one hour before opening to prevent condensation.^[7]
- Perform all steps in a chemical fume hood to minimize inhalation exposure.
- Calculating the Required Volumes:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Volume of DMSO (mL)} = [\text{Mass of BWA-522 (mg)} / (771.34 \text{ g/mol})] / 0.010 \text{ mol/L}$
 - For example, to dissolve 1 mg of **BWA-522**:
 - $\text{Volume of DMSO (mL)} = [1 \text{ mg} / 771.34 \text{ mg/mmol}] / 10 \text{ mmol/L} = 0.1296 \text{ mL}$
- Dissolution:
 - Carefully add the calculated volume of DMSO to the vial containing the **BWA-522** powder.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.^[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the **BWA-522** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.^{[1][7]}
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^{[1][5]} For short-term storage (up to 1 month), store at -20°C.^{[1][5][7]}

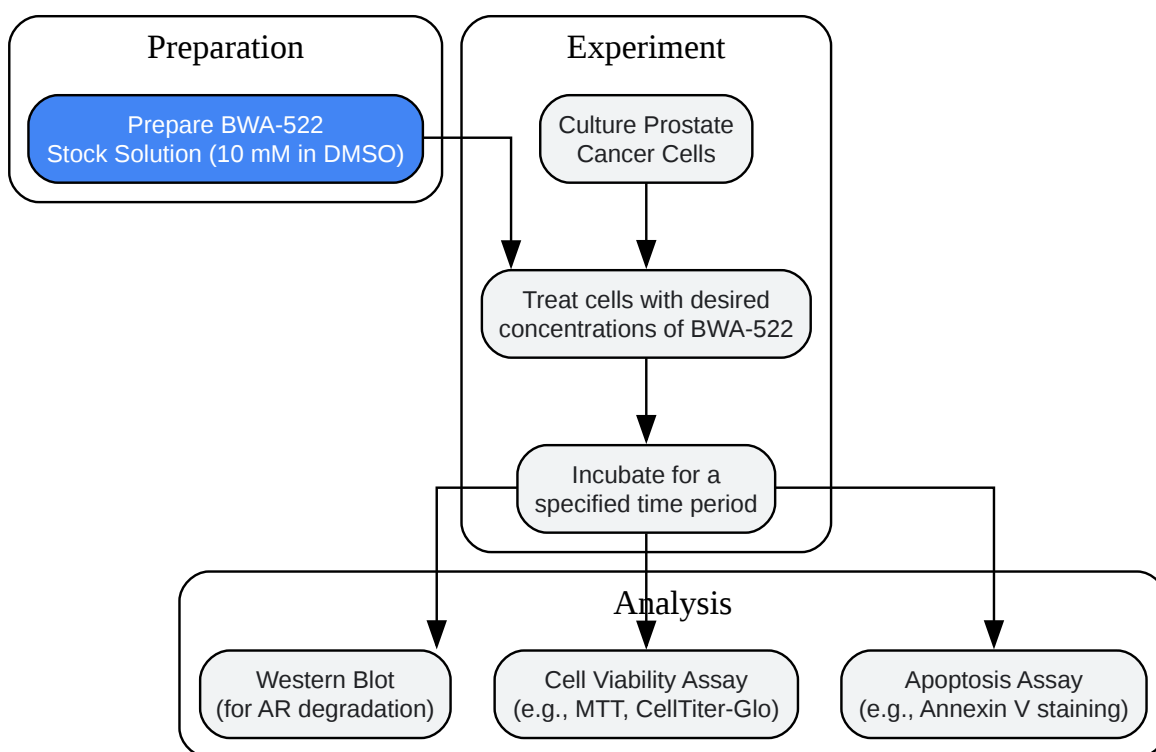
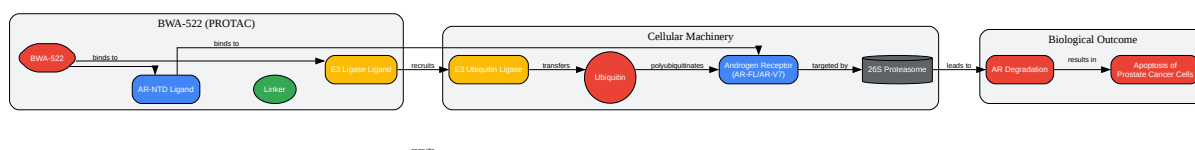
Safety Precautions:

- **BWA-522** is a biologically active compound. Handle with care and use appropriate PPE.

- DMSO is a skin penetrant and can carry dissolved compounds through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **BWA-522** for comprehensive safety information.

Visualizations

The following diagrams illustrate the mechanism of action of **BWA-522** and a general workflow for its use in cell-based assays.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Discovery of BWA-522, a First-in-Class and Orally Bioavailable PROTAC Degradar of the Androgen Receptor Targeting N-Terminal Domain for the Treatment of Prostate Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. BWA-522 | AR-NTD PROTAC | Probechem Biochemicals [probechem.com]
- 7. BWA-522|COA [dcchemicals.com]
- To cite this document: BenchChem. [Preparation of BWA-522 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861391#how-to-prepare-bwa-522-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com